

# Foslevodopa Subcutaneous Infusion Pump: Technical Support Center

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Foslevodopa

Cat. No.: B008530

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing the **foslevodopa** subcutaneous infusion pump in experimental settings.

## Frequently Asked Questions (FAQs) & Troubleshooting Guides Pump Operation & Alarms

Question: What should I do if the pump screen is blank and unresponsive? Answer:

- First, replace the current battery with a fully charged one.
- If the screen remains blank, remove the battery and wait for 10 minutes before re-inserting the fully charged battery.
- If the pump still does not respond, contact your technical support representative.<sup>[1]</sup>

Question: The pump is alarming. What are the common causes and solutions? Answer: Pump alarms can be triggered by several issues. Refer to the device's user manual for a specific alarm codes. Common issues include:

- Occlusion: Check the infusion tubing for any kinks, blockages, or tangles.<sup>[2]</sup> Ensure the cannula is not bent or inserted into a hardened area of skin. If an occlusion is detected, the pump will stop the infusion. You may need to replace the infusion set.

- **Low Battery:** The pump will provide a warning when the battery is low. Replace the battery with a fully charged one as soon as possible.
- **Syringe Empty:** The pump will alarm when the syringe is nearly empty to allow time for a syringe change.
- **System Error:** If a system error alarm occurs, note the error code if possible, stop the infusion, and contact technical support.

Question: How do I temporarily disconnect the pump (e.g., for subject hygiene)? Answer:

- Stop the pump infusion.
- Disconnect the infusion set tubing from the cannula.
- If the interruption is for less than 1 hour, the same infusion set can be reconnected.<sup>[3]</sup>
- If the interruption is for more than 1 hour, a new infusion set (tubing and cannula) must be used at a new infusion site.<sup>[3][4][5]</sup>
- For interruptions lasting longer than 3 hours, a loading dose may need to be administered upon restarting the infusion, as per your experimental protocol.<sup>[4][5][6][7][8]</sup>

## Syringe & Infusion Set Issues

Question: The syringe does not fit into the pump. What is the cause? Answer: This can be due to two main reasons:

- **The syringe plunger rod pusher is not fully retracted:** Remove the syringe and close the pump lid without the syringe inside. Follow the on-screen instructions to retract the pusher.<sup>[1]</sup>
- **Air is not fully removed from the syringe:** Re-attach the syringe to the vial adapter, point it upwards, and slowly push any remaining air and a small amount of liquid back into the vial.<sup>[1]</sup>

Question: I am having trouble transferring the solution from the vial to the syringe. What should I do? Answer: Ensure the vial adapter spike is centered on the rubber stopper of the vial before

applying downward pressure. Press down vertically until the adapter snaps securely into place.  
[1]

Question: The infusion set tubing is difficult to disconnect from the syringe or the cannula. How can I resolve this? Answer: Dried medication solution can cause the connectors to stick.

- From the syringe: Try holding a warm, damp cloth over the connector to protect your fingers and provide a better grip to unscrew it.[1] If it remains stuck, you will need to replace the entire infusion set.
- From the cannula: Apply a warm, soaking wet cloth to the connection point for at least 2 minutes to dissolve any dried solution. Repeat if necessary. If it still cannot be detached, the entire infusion set (cannula and tubing) will need to be replaced.[1]

Question: What should I do if I see blood in the tubing or at the infusion site? Answer: If you observe blood upon cannula insertion or during the infusion, you must replace the entire infusion set and select a new infusion site.[9]

## Infusion Site Reactions

Question: What are common infusion site reactions and how should they be managed?

Answer: Infusion site reactions are common and can include erythema (redness), pain, edema (swelling), nodules, and bruising.[4][10][11][12][13]

- Management:
  - Ensure proper aseptic technique is used during cannula insertion.[2][14]
  - Rotate infusion sites regularly. The new site should be at least 2.5 cm (about two fingers' width) away from the previous one.[5][14][15]
  - An infusion site should not be reused for at least 12 days.[5][14]
  - If irritation occurs, consider changing the infusion site more frequently than the standard recommendation (e.g., daily instead of every 3 days).[6][16]

Question: How can I differentiate between an infusion site reaction and an infection? Answer: While symptoms can overlap, infections are typically more severe. Signs of infection include

spreading redness, warmth, significant swelling, persistent pain, and potentially fever.[6][8][10][11] If an infection is suspected, remove the cannula, notify the study's medical monitor, and do not reuse the site until it has fully healed.[4][14] Topical corticosteroids may be beneficial for skin irritations, while antibiotic treatment should be considered for infections.[16]

## Data Presentation

Table 1: **Foslevodopa** Infusion Pump Specifications

Parameter	Value	Reference
Infusion Type	Continuous Subcutaneous Infusion	[6][15][16]
Infusion Duration	24 hours/day	[5][6][15][17]
Infusion Rate Range	0.15 to 1.04 mL/h	[6][15]
Infusion Rate Increment	0.01 mL/h	[6][15][18]
Equivalent Levodopa Dose	Approx. 600 mg to 4250 mg/day	[6][15]
Infusion Site Rotation	At least every 3 days	[5][6][15]
Service Life of Pump	3 years	[9]

## Experimental Protocols

### Protocol: Management of Infusion Interruption

- Objective: To provide a standardized procedure for handling planned or unplanned interruptions of the **foslevodopa** subcutaneous infusion.
- Methodology:
  1. Interruption < 1 Hour:
    - Stop the pump infusion via the user interface.

- Disconnect the infusion set tubing from the cannula hub. The cannula can remain in place.
- After the interruption, reconnect the tubing to the cannula and resume the infusion. No change of infusion set or site is required.[3][15]

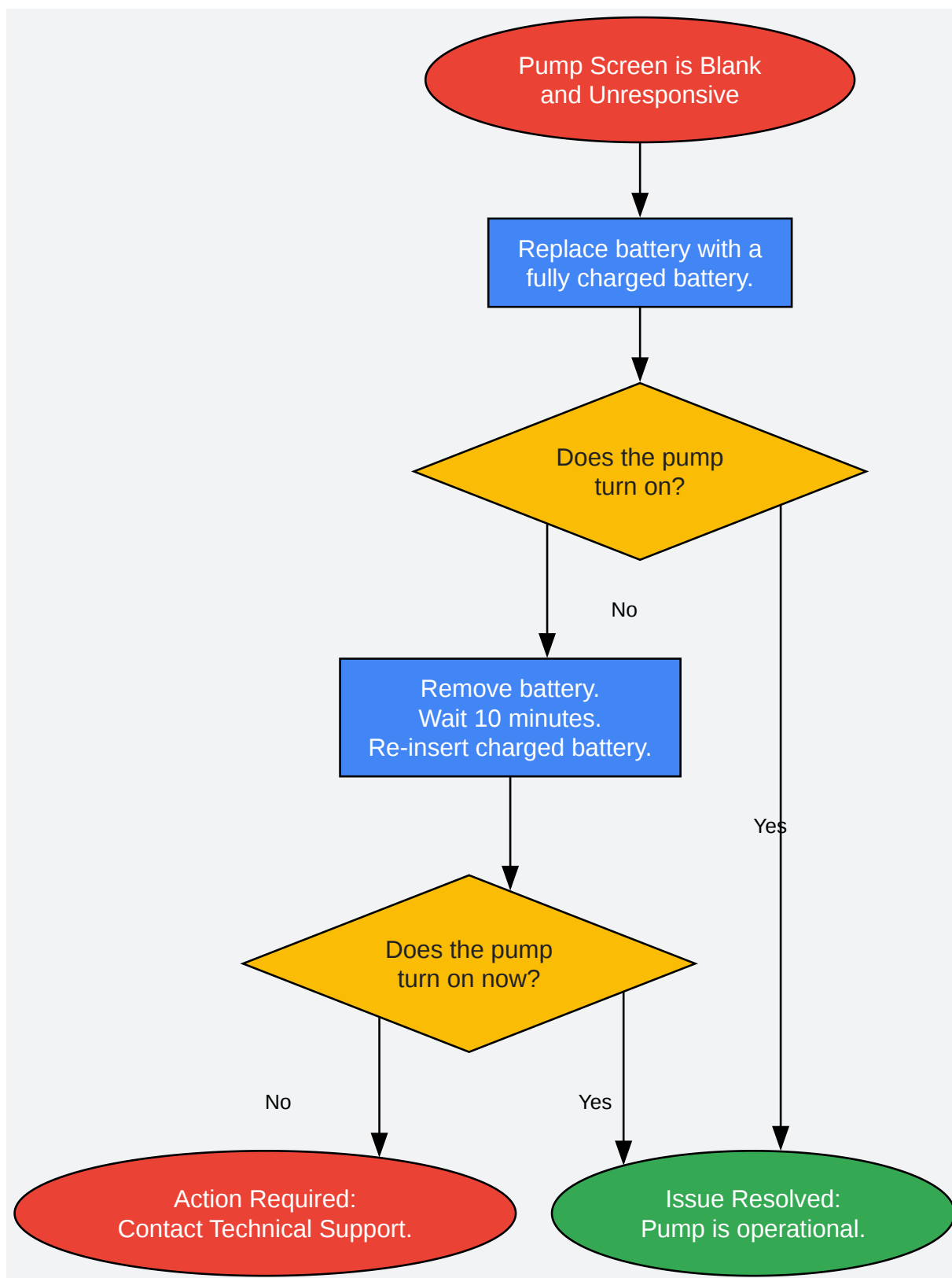
## 2. Interruption > 1 Hour:

- Stop the pump infusion.
- Remove the entire infusion set (cannula and tubing).
- Select a new infusion site, at least 2.5 cm away from the previous site.
- Insert a new cannula and attach a new infusion set tubing.
- Resume the infusion.[4][5][8]

## 3. Interruption > 3 Hours:

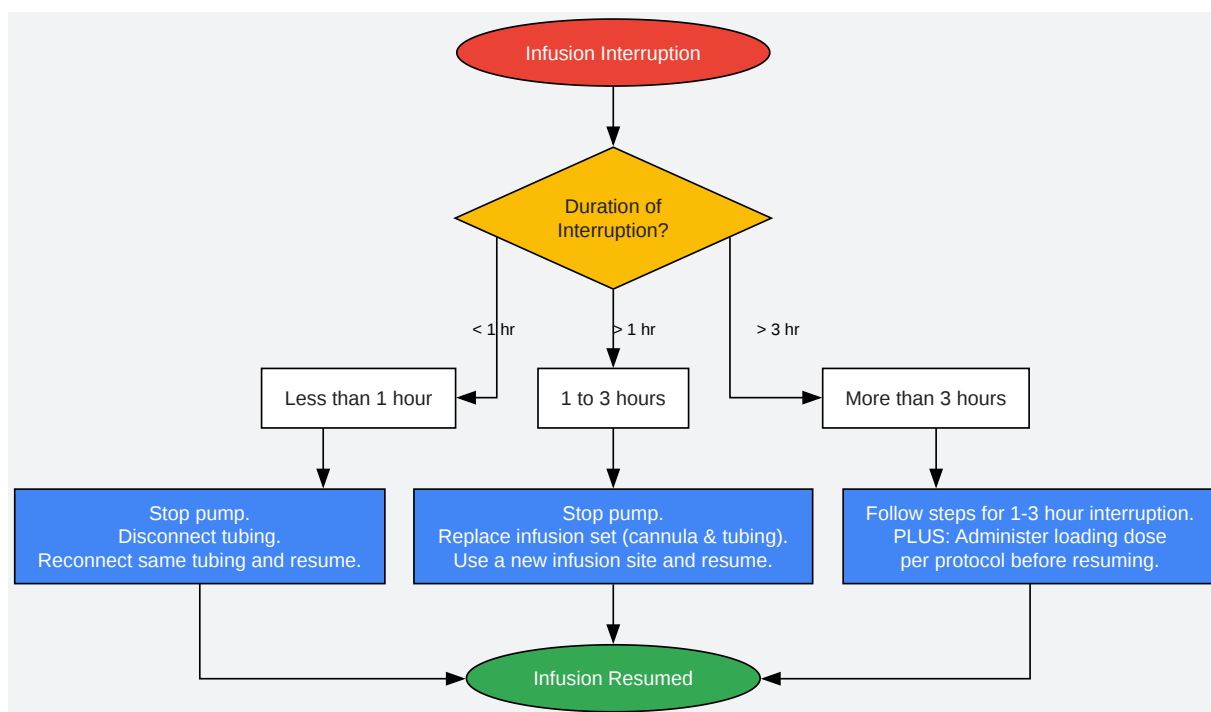
- Follow the procedure for an interruption of > 1 hour.
- In addition, administer a loading dose of either **foslevodopa** via the pump (if enabled) or an oral equivalent as defined by the study protocol to quickly re-establish therapeutic levels.[4][5][6][7]

## Visualizations



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Diagram 1: Troubleshooting an unresponsive pump.



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Diagram 2: Logic for managing infusion interruptions.

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- To cite this document: BenchChem. [Foslevodopa Subcutaneous Infusion Pump: Technical Support Center]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b008530#troubleshooting-the-foslevodopa-subcutaneous-infusion-pump]

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